

# LP-20 Hydrochloride: A Technical Guide for Neuroscience Research

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## Compound of Interest

Compound Name: LP-20 hydrochloride

Cat. No.: B122733

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This guide provides an in-depth overview of **LP-20 hydrochloride**, a notable ligand for the serotonin 7 (5-HT7) receptor. It is designed to be a comprehensive resource, detailing the compound's mechanism of action, chemical properties, and its application in neuroscience research, supported by experimental data and protocols.

## Introduction

**LP-20 hydrochloride** is a synthetic compound recognized for its high-affinity interaction with the 5-HT7 receptor.<sup>[1][2]</sup> The 5-HT7 receptor, a G-protein coupled receptor (GPCR), is predominantly expressed in key regions of the central nervous system (CNS), including the thalamus, hypothalamus, hippocampus, and cortex.<sup>[3][4]</sup> Its involvement in critical neurological processes such as learning, memory, mood regulation, and circadian rhythms has made it a significant target for drug discovery in the context of psychiatric and neurological disorders.<sup>[3]</sup> LP-20 serves as a valuable pharmacological tool for elucidating the physiological and pathological roles of this receptor.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **LP-20 hydrochloride** is presented in Table 1. This information is essential for its proper handling, storage, and use in experimental settings.

Table 1: Chemical and Physical Properties of **LP-20 Hydrochloride**

Property	Value	Source(s)
IUPAC Name	1-(4'-Methoxy[1,1-biphenyl]-2-yl)piperazine hydrochloride	
CAS Number	1386928-34-2	
Molecular Formula	C17H20N2O.HCl	
Molecular Weight	304.81 g/mol	
Purity	≥98% (HPLC)	
Solubility	Soluble to 50 mM in water and to 100 mM in DMSO	
Storage	Desiccate at room temperature	

## Mechanism of Action and Pharmacology

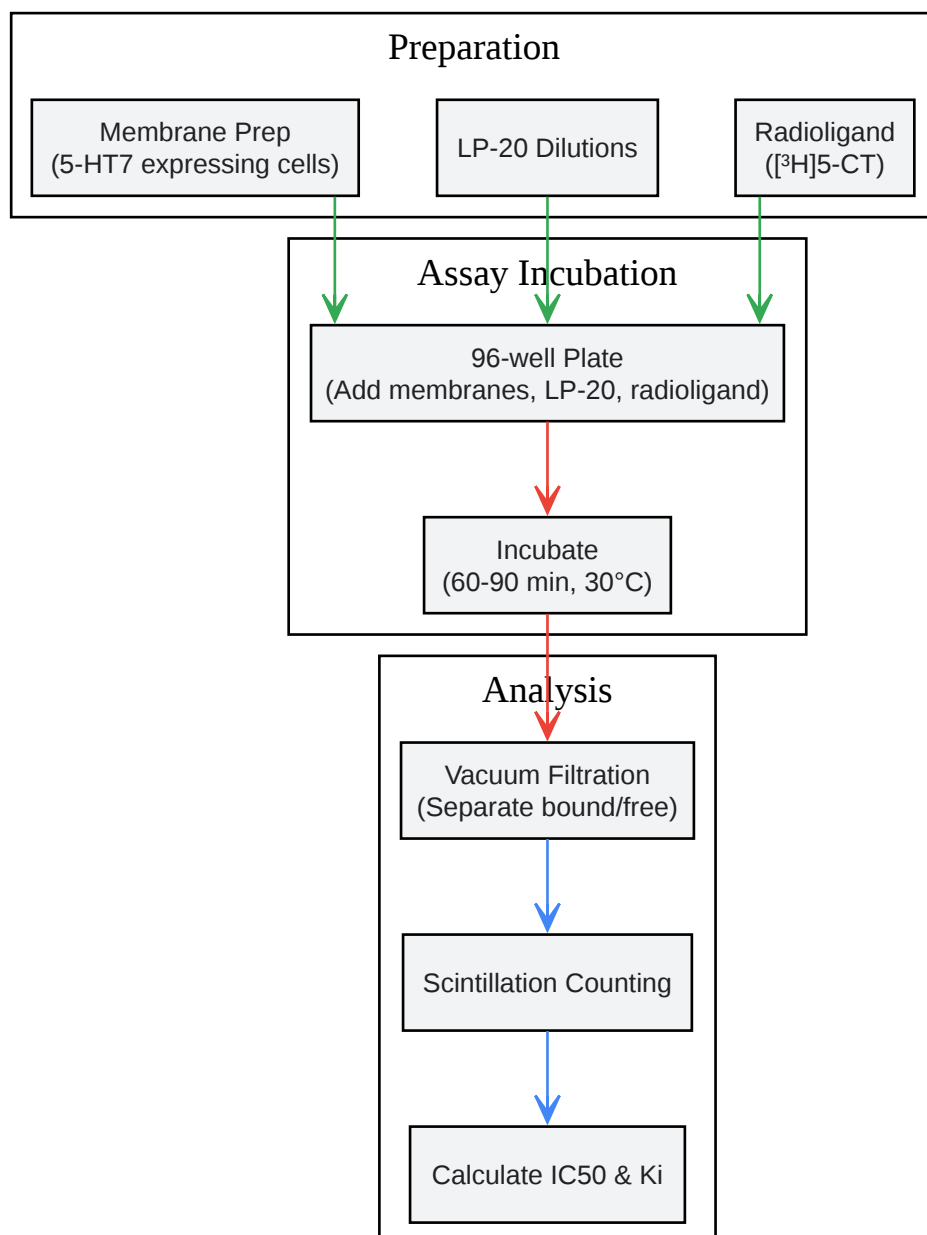
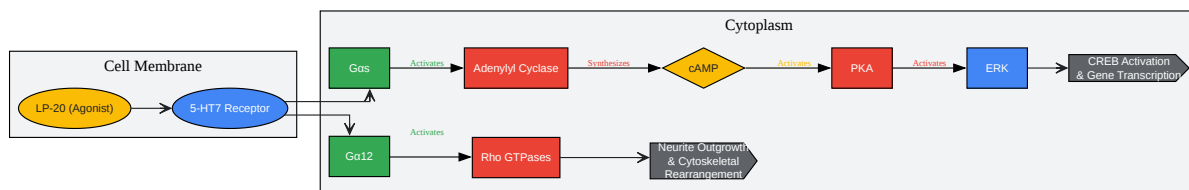
LP-20 is a potent ligand of the 5-HT7 receptor, demonstrating high affinity in radioligand binding assays. Notably, it has been reported to exhibit both agonist and antagonist activity, suggesting a complex pharmacological profile that may be dependent on the specific cellular context and experimental conditions. Its selectivity for the 5-HT7 receptor over other serotonergic and adrenergic receptors makes it a precise tool for targeted studies.

Table 2: Receptor Binding Affinity of **LP-20 Hydrochloride**

Receptor Target	Ki (nM)	Source(s)
5-HT7 Receptor	2.6	
α1 Adrenergic Receptor	156	
5-HT1A Receptor	476	

## 5-HT7 Receptor Signaling Pathways

Activation of the 5-HT7 receptor by an agonist initiates a cascade of intracellular signaling events. The primary pathway involves its coupling to a stimulatory G-protein ( $G_{\alpha s}$ ), which in turn activates adenylyl cyclase (AC). This leads to an increase in the intracellular concentration of the second messenger cyclic adenosine monophosphate (cAMP), which subsequently activates Protein Kinase A (PKA) and other downstream effectors like ERK (extracellular signal-regulated kinase). Additionally, the 5-HT7 receptor can couple to the  $G_{\alpha 12}$ -protein, activating small GTPases of the Rho family, which are involved in regulating cell morphology and neurite outgrowth.



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- To cite this document: BenchChem. [LP-20 Hydrochloride: A Technical Guide for Neuroscience Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122733#lp-20-hydrochloride-for-neuroscience-research]

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